

Preliminary Efficacy of Mefentrifluconazole: A Technical Overview

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Compound of Interest

Compound Name: Mefentrifluconazole

Cat. No.: B3027861

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Introduction

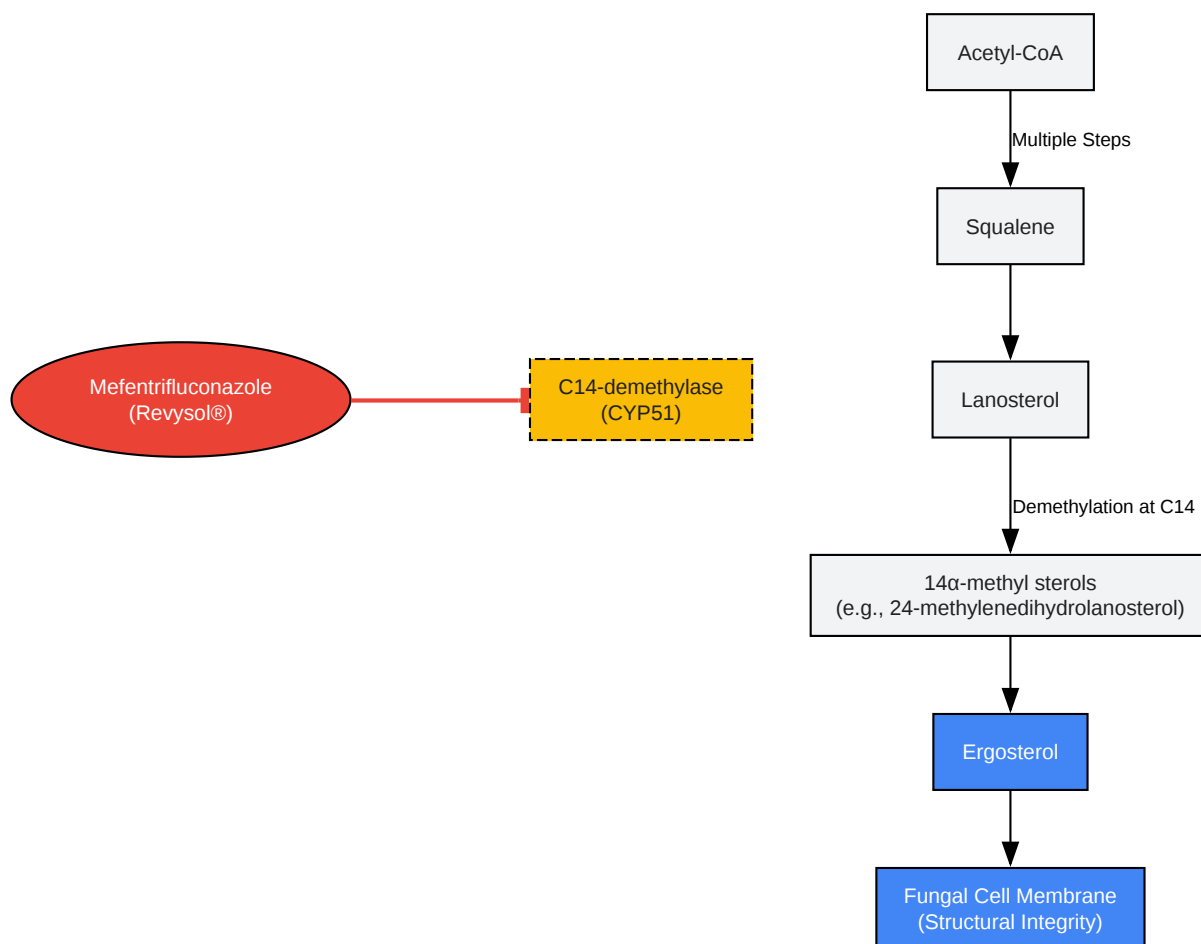
Mefentrifluconazole, marketed by BASF under the trade name Revysol®, is a novel broad-spectrum fungicide from the isopropanol-azole subgroup of triazoles.[1][2][3] It is classified under FRAC (Fungicide Resistance Action Committee) Code 3 as a demethylation inhibitor (DMI).[4][5] This technical guide provides a comprehensive summary of preliminary studies on the efficacy of **Mefentrifluconazole**, focusing on its mechanism of action, quantitative performance data from in vitro and in vivo experiments, and the methodologies employed in these assessments. The intended audience includes researchers, scientists, and professionals in the field of drug development and crop protection.

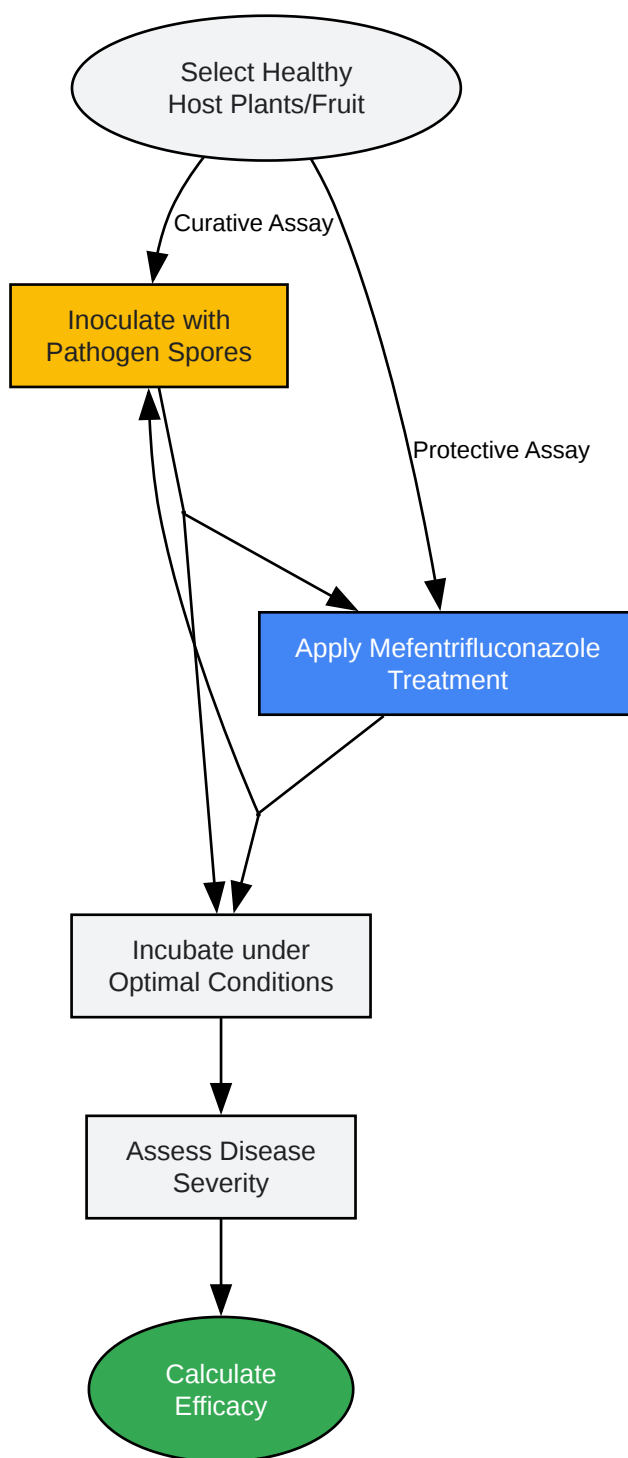
Mechanism of Action: Inhibition of Sterol Biosynthesis

Mefentrifluconazole's primary mode of action is the inhibition of ergosterol biosynthesis, an essential component of the fungal cell membrane.[4][6] It specifically targets and blocks the C14-demethylase enzyme, which is critical in the sterol production pathway.[7][8] This disruption of ergosterol synthesis leads to the accumulation of toxic sterol precursors and compromises the integrity and function of the fungal cell membrane, ultimately resulting in cell death.[8][9]

A unique structural feature of **Mefentrifluconazole** is its isopropanol moiety, which allows the molecule to adopt a flexible "hook-like" conformation.[6][8][10] This flexibility enables it to bind

to the target enzyme with high affinity, reportedly up to 100 times more powerfully than conventional triazoles, even in cases where target-site mutations have conferred resistance to other DMIs.[8][10]





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References

- 1. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 2. growsmartlive.com [growsmartlive.com]
- 3. The power of Revysol | Agronomy [chsagronomy.com]
- 4. mda.state.mn.us [mda.state.mn.us]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. agro.basf.se [agro.basf.se]
- 9. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 10. agriculture.basf.com [agriculture.basf.com]
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